

Application Notes and Protocols: "Antibiotic Adjuvant 3" in a Mouse Infection Model

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Compound of Interest		
Compound Name:	Antibiotic adjuvant 3	
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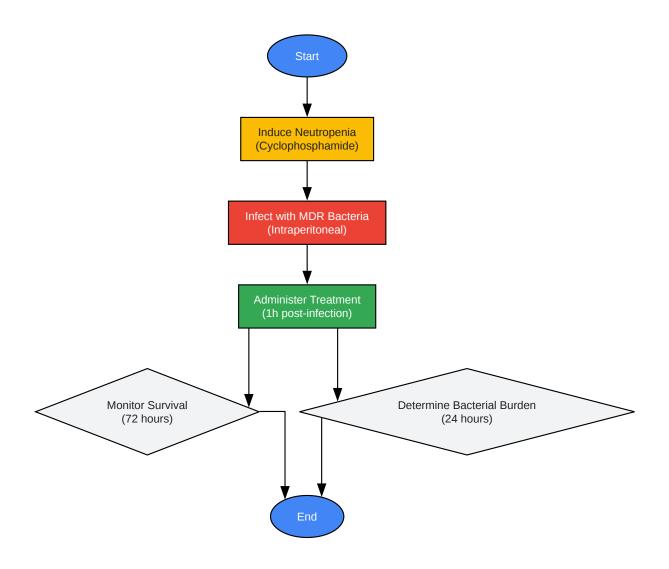
Introduction

Antibiotic resistance is a significant global health threat, necessitating the development of novel therapeutic strategies. One promising approach is the use of antibiotic adjuvants, which are compounds that enhance the efficacy of existing antibiotics.[1][2][3] These adjuvants typically have little to no antimicrobial activity on their own but can overcome bacterial resistance mechanisms when used in combination with antibiotics.[4][5][6] This document provides detailed application notes and protocols for a novel investigational agent, "Antibiotic Adjuvant 3" (AA3), in a mouse infection model. AA3 is a synthetic molecule designed to increase the permeability of the outer membrane of Gram-negative bacteria, thereby potentiating the activity of various classes of antibiotics.

Mechanism of Action

"Antibiotic Adjuvant 3" acts as a membrane-permeabilizing agent. It is hypothesized to interact with the lipopolysaccharide (LPS) layer of the Gram-negative outer membrane, disrupting its integrity and allowing for increased intracellular accumulation of co-administered antibiotics. This action restores the efficacy of antibiotics that are normally excluded by the bacterial outer membrane or expelled by efflux pumps.





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